

safe handling and disposal of 11-Hydroxyrankinidine

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Compound of Interest

Compound Name: **11-Hydroxyrankinidine**

Cat. No.: **B241882**

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Disclaimer: **11-Hydroxyrankinidine** is a research chemical and should only be handled by trained professionals in a laboratory setting. The information provided here is for guidance and is based on the known hazards of related compounds. A specific Safety Data Sheet (SDS) for **11-Hydroxyrankinidine** is not readily available; therefore, extreme caution is advised. All procedures should be conducted in accordance with your institution's safety protocols.

Frequently Asked Questions (FAQs)

Q1: What is **11-Hydroxyrankinidine**?

A1: **11-Hydroxyrankinidine** is a natural alkaloid compound isolated from the plant *Gelsemium elegans*.^[1] Its CAS number is 122590-03-8 and it has a molecular weight of 356.42 g/mol.^[1] It belongs to the family of *Gelsemium* alkaloids, which are known for their high toxicity.^{[3][4]} ^{[5][6]}

Q2: What are the primary hazards associated with **11-Hydroxyrankinidine**?

A2: While specific toxicological data for **11-Hydroxyrankinidine** is limited, it is derived from *Gelsemium elegans*, a plant known to be highly poisonous to humans and animals.^{[3][4][6]} All parts of the *Gelsemium* plant are considered toxic, and even small amounts can lead to severe poisoning or death.^{[3][4]} The toxic effects of *Gelsemium* alkaloids are primarily due to their

ability to cause respiratory depression and paralysis.[5][6] Therefore, **11-Hydroxyrankinidine** should be treated as a highly potent toxin.

Q3: What are the symptoms of exposure to Gelsemium alkaloids?

A3: Symptoms of poisoning by Gelsemium alkaloids can include headache, vision problems, difficulty swallowing, dizziness, muscle weakness, seizures, breathing difficulties, and a slowed heart rate.[3][4] Respiratory failure is the main cause of death in severe cases.[5]

Q4: How should I store **11-Hydroxyrankinidine**?

A4: **11-Hydroxyrankinidine** powder should be stored at -20°C for long-term stability (up to 3 years).[2] If dissolved in a solvent, it should be stored at -80°C for up to one year.[2] It should be stored in a secure, designated area for potent compounds, away from incompatible materials.

Troubleshooting Guides

Handling and Personal Protective Equipment (PPE)

Issue Encountered	Probable Cause	Troubleshooting Steps
Accidental Spill	Improper handling, container failure	<ol style="list-style-type: none">1. Evacuate the immediate area.2. Alert colleagues and the lab supervisor.3. If safe to do so, contain the spill with absorbent material.4. Follow your institution's protocol for hazardous chemical spills.5. Do not attempt to clean up a large spill without proper training and PPE.
Suspected Inhalation	Inadequate ventilation, improper handling of powder	<ol style="list-style-type: none">1. Immediately move to fresh air.2. Seek immediate medical attention.3. Report the incident to your supervisor.
Skin or Eye Contact	Inadequate PPE	<ol style="list-style-type: none">1. For skin contact, immediately wash the affected area with copious amounts of soap and water for at least 15 minutes.2. For eye contact, flush with a gentle stream of water for at least 15 minutes, holding the eyelids open.3. Seek immediate medical attention.

Experimental Protocols

General Handling Protocol for **11-Hydroxyrankinidine**

- Risk Assessment: Before any experiment, conduct a thorough risk assessment.
- Designated Area: All work with **11-Hydroxyrankinidine** should be performed in a designated area, such as a certified chemical fume hood, to minimize inhalation risk.

- Personal Protective Equipment (PPE):
 - Gloves: Wear two pairs of nitrile gloves. Inspect gloves for any tears or punctures before use.
 - Eye Protection: Chemical safety goggles are mandatory.
 - Lab Coat: A fully buttoned lab coat should be worn.
 - Respiratory Protection: For handling the powder outside of a fume hood (not recommended), a NIOSH-approved respirator is essential.
- Weighing:
 - Weigh the powdered compound within a fume hood or a glove box.
 - Use a dedicated spatula and weighing paper.
 - Clean all equipment thoroughly after use.
- Dissolving:
 - Add solvent to the vial containing the compound slowly to avoid splashing.
 - If sonication is required, ensure the vial is securely capped.
- Decontamination:
 - Wipe down all surfaces and equipment with an appropriate deactivating solution (e.g., a solution of sodium hypochlorite followed by a rinse with water and ethanol) after each use.
 - Dispose of all contaminated disposables as hazardous waste.

Disposal Protocol for **11-Hydroxyrankinidine**

- Waste Segregation: All waste contaminated with **11-Hydroxyrankinidine** (e.g., pipette tips, vials, gloves) must be segregated into a dedicated, clearly labeled hazardous waste container.

- Liquid Waste: Collect all liquid waste containing **11-Hydroxyrankinidine** in a sealed, labeled container. Do not mix with other chemical waste unless compatibility has been confirmed.
- Solid Waste: Collect all solid waste in a sealed, puncture-proof container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety office. Do not dispose of **11-Hydroxyrankinidine** down the drain or in regular trash.

Data Presentation

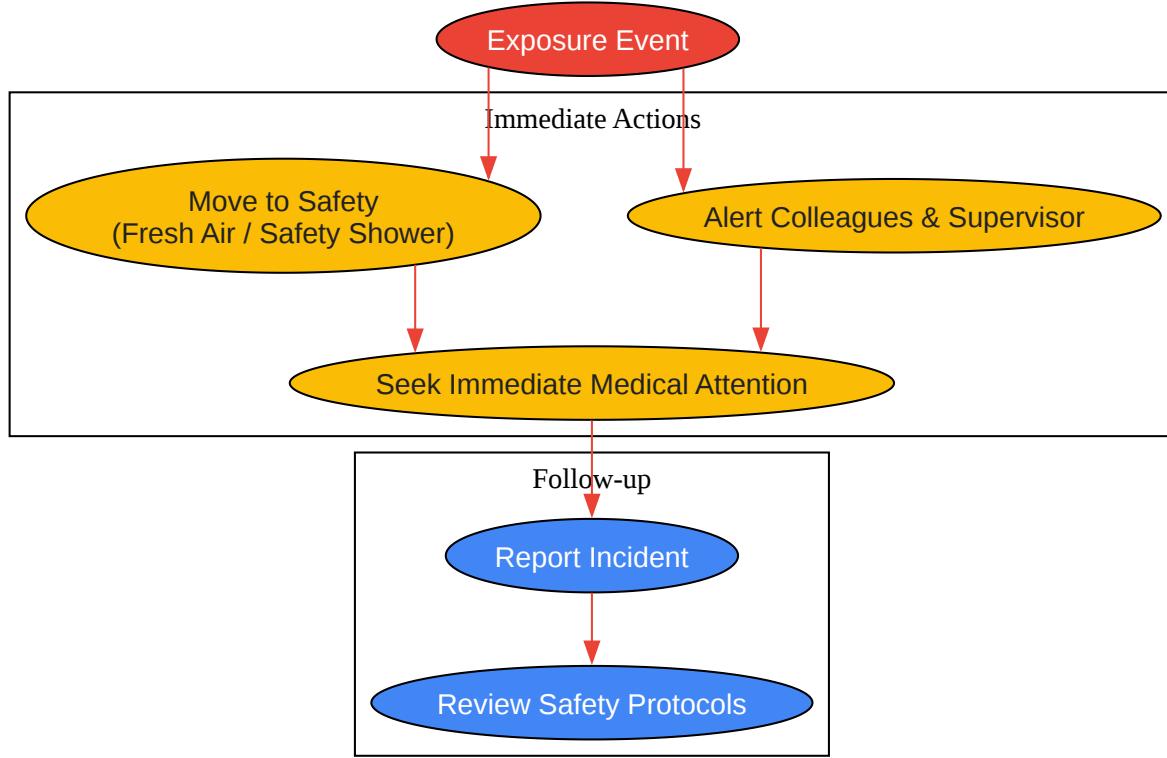
Property	Value	Source
CAS Number	122590-03-8	[1] [2]
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₄	[1]
Molecular Weight	356.42 g/mol	[1] [2]
Appearance	Powder	[7]
Storage (Powder)	-20°C for 3 years	[2]
Storage (in Solvent)	-80°C for 1 year	[2]
Solubility	Soluble in DMSO (10 mM)	[1]

Visualizations



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Caption: Experimental workflow for handling **11-Hydroxyrankinidine**.



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